

Application of Cycluron in Environmental Monitoring Studies

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Compound of Interest

Compound Name: Cycluron

Cat. No.: B1210594

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Introduction

Cycluron is an obsolete urea herbicide formerly used for pre-emergence weed control.[1] Its primary mode of action is the inhibition of photosynthesis by blocking electron transport in Photosystem II, a mechanism common to urea herbicides.[2] Although no longer in widespread use, the potential for its persistence in the environment and the need to monitor for its residues may still exist in specific contexts, such as in historical agricultural sites. Due to its status as an obsolete pesticide, recent environmental monitoring data and standardized analytical protocols specifically for **Cycluron** are limited. The following application notes and protocols are based on available information for **Cycluron** and established analytical methodologies for other urea herbicides, such as Diuron and Isoproturon, which can be adapted for the detection of **Cycluron** in environmental matrices.

Physicochemical and Toxicological Properties of Cycluron

A summary of the key properties of **Cycluron** is presented in the table below. This information is crucial for developing appropriate analytical methods, particularly for extraction and detection, and for understanding its environmental fate.

Property	Value	Reference
Chemical Name	3-cyclooctyl-1,1-dimethylurea	[1]
CAS Number	2163-69-1	[1]
Molecular Formula	C11H22N2O	[2]
Molecular Weight	198.31 g/mol	[2]
Water Solubility	1100 mg/L at 20 °C	[2]
Vapor Pressure	1 x 10 ⁻⁷ mm Hg	[2]
Log Kow	2.4	Estimated
Soil Sorption (Koc)	88 - 160 (estimated)	[2][3]
Environmental Fate	Moderate to high mobility in soil.	[2][3]
Primary Mode of Action	Inhibition of Photosystem II	[2]
Mammalian Toxicity	Moderately toxic if ingested.	[1]

Experimental Protocols

The following protocols are generalized for the analysis of urea herbicides and are adaptable for **Cycluron**. Validation of these methods for **Cycluron** specifically would be required, including determination of recovery, limits of detection (LOD), and limits of quantification (LOQ).

Protocol 1: Analysis of **Cycluron** in Water Samples by SPE and LC-MS/MS

1. Objective: To determine the concentration of **Cycluron** in water samples using Solid Phase Extraction (SPE) for sample cleanup and concentration, followed by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for detection and quantification.

2. Materials and Reagents:

- **Cycluron** analytical standard
- Methanol, Acetonitrile (HPLC or LC-MS grade)

- Formic acid
- Ultrapure water
- SPE Cartridges (e.g., C18 or a polymeric sorbent)
- Glass fiber filters (0.7 μm)
- Nitrogen gas for evaporation

3. Sample Collection and Preservation:

- Collect water samples in clean, amber glass bottles.
- Filter samples through a 0.7 μm glass fiber filter to remove suspended solids.
- If not analyzed immediately, store samples at 4°C for up to 7 days. For longer storage, freeze at -20°C.

4. Solid Phase Extraction (SPE) Procedure:

- Condition the SPE cartridge by passing 5 mL of methanol followed by 5 mL of ultrapure water.
- Load 500 mL of the filtered water sample onto the cartridge at a flow rate of 5-10 mL/min.
- After loading, wash the cartridge with 5 mL of ultrapure water to remove interfering substances.
- Dry the cartridge under vacuum or by passing nitrogen gas for 10-15 minutes.
- Elute the retained **Cycluron** with 5-10 mL of methanol or acetonitrile into a collection tube.
- Concentrate the eluate to a final volume of 1 mL using a gentle stream of nitrogen.

5. LC-MS/MS Analysis:

- LC Column: C18 column (e.g., 100 mm x 2.1 mm, 2.6 μm particle size).
- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.

- Gradient: A suitable gradient to ensure separation from matrix components (e.g., start with 95% A, ramp to 95% B over 10 minutes).
- Flow Rate: 0.3 mL/min.
- Injection Volume: 10 µL.
- MS/MS Detection: Electrospray ionization (ESI) in positive mode. Monitor for specific precursor/product ion transitions for **Cycluron**. These transitions would need to be determined by infusing a standard solution of **Cycluron** into the mass spectrometer.

6. Quality Control:

- Analyze a procedural blank with each batch of samples.
- Prepare and analyze matrix-spiked samples to determine recovery and matrix effects.
- Use a calibration curve prepared from the **Cycluron** analytical standard for quantification.

Protocol 2: Analysis of **Cycluron** in Soil Samples by QuEChERS and GC-MS

1. Objective: To determine the concentration of **Cycluron** in soil samples using the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction method followed by Gas Chromatography-Mass Spectrometry (GC-MS) analysis.

2. Materials and Reagents:

- **Cycluron** analytical standard
- Acetonitrile (HPLC grade)
- Magnesium sulfate (anhydrous)
- Sodium chloride
- Primary secondary amine (PSA) sorbent
- C18 sorbent

- Centrifuge tubes (50 mL and 15 mL)

3. Sample Preparation:

- Air-dry the soil sample and sieve it through a 2 mm mesh to remove large debris.
- Homogenize the sieved soil.

4. QuEChERS Extraction and Cleanup:

- Weigh 10 g of the homogenized soil into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile.
- Add the appropriate QuEChERS extraction salts (e.g., 4 g MgSO₄, 1 g NaCl).
- Shake vigorously for 1 minute and then centrifuge at >3000 rpm for 5 minutes.
- Transfer a 1 mL aliquot of the supernatant (acetonitrile layer) to a 2 mL microcentrifuge tube containing cleanup sorbents (e.g., 150 mg MgSO₄, 50 mg PSA, and 50 mg C18).
- Vortex for 30 seconds and centrifuge at high speed for 5 minutes.
- The resulting supernatant is ready for GC-MS analysis.

5. GC-MS Analysis:

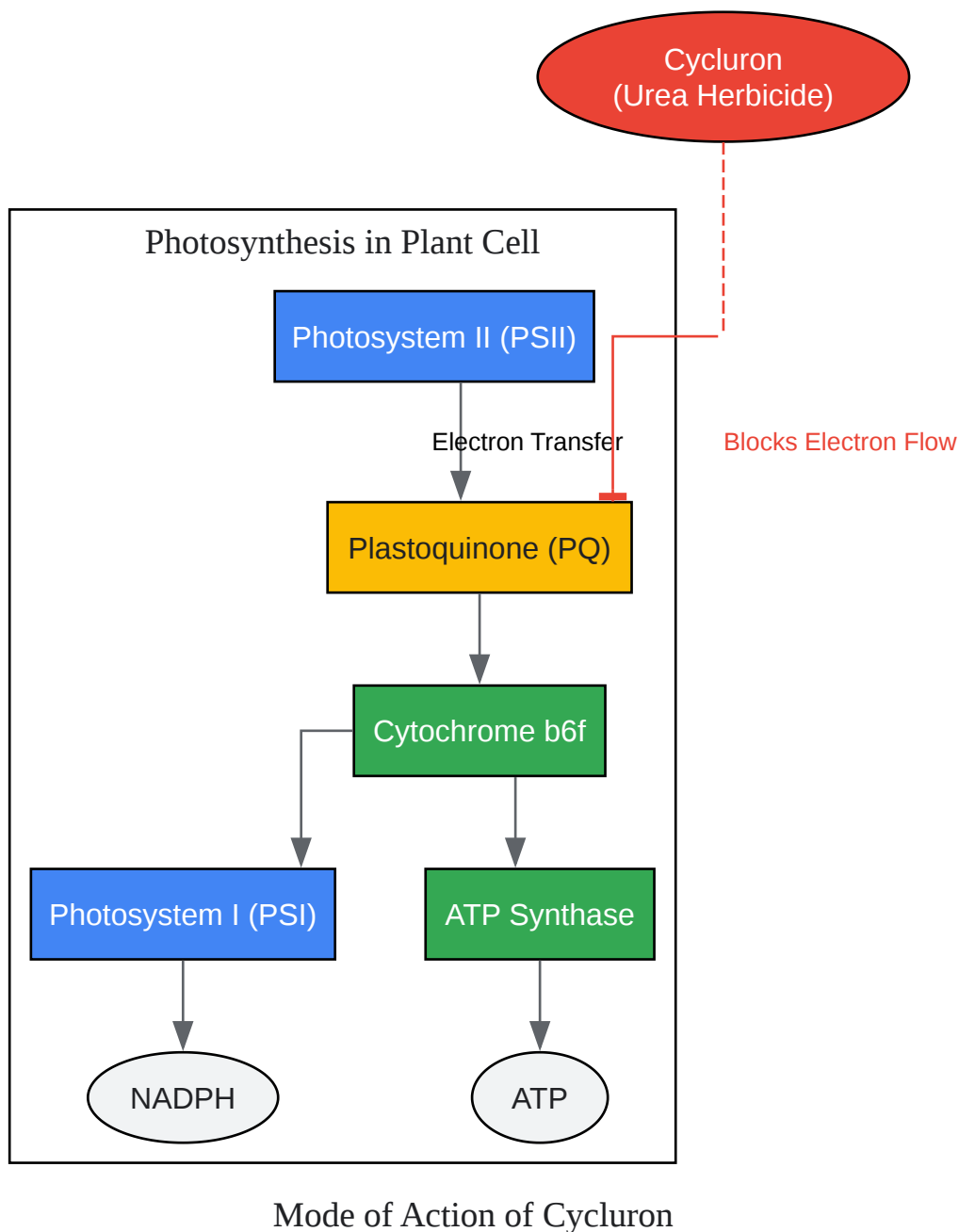
- GC Column: A suitable capillary column for pesticide analysis (e.g., HP-5ms, 30 m x 0.25 mm, 0.25 µm film thickness).
- Inlet Temperature: 250°C.
- Oven Temperature Program: Start at 70°C, hold for 2 minutes, then ramp at 25°C/min to 150°C, then ramp at 10°C/min to 280°C, and hold for 5 minutes.
- Carrier Gas: Helium at a constant flow rate.
- MS Detection: Electron ionization (EI) source. Operate in Selected Ion Monitoring (SIM) mode, monitoring for characteristic ions of **Cyfluron**. The specific ions would need to be determined from the mass spectrum of a **Cyfluron** standard.

6. Quality Control:

- Analyze a method blank with each sample batch.

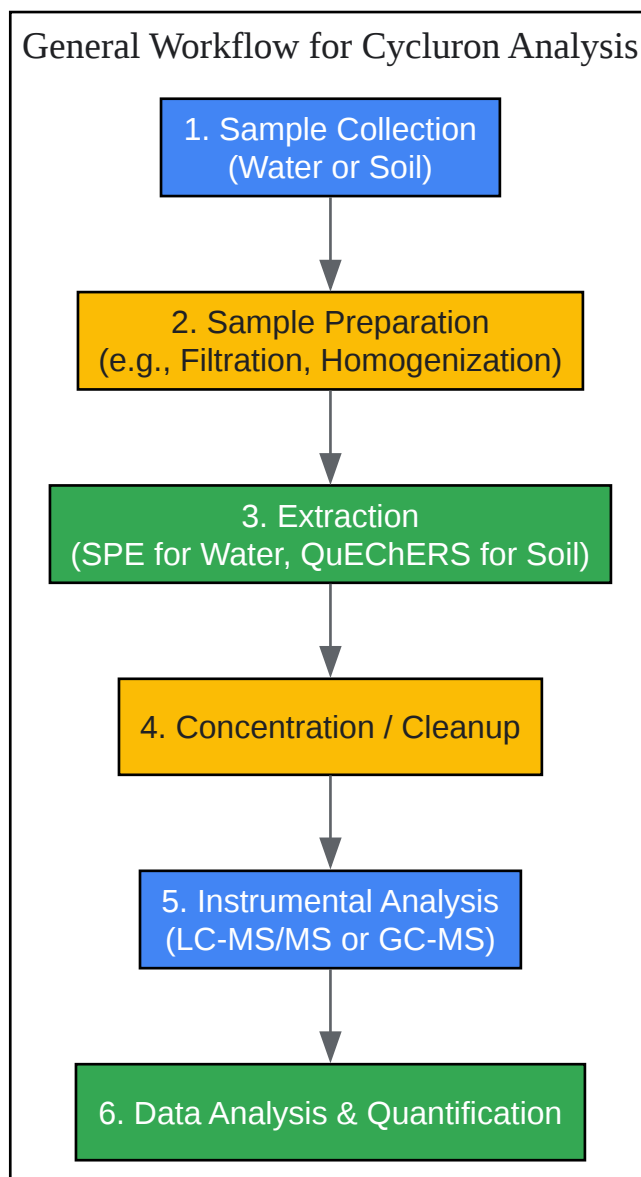
- Prepare and analyze fortified soil samples at different concentration levels to assess recovery and precision.
- Use a multi-point calibration curve for quantification.

Visualizations



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Caption: Mode of Action of **Cycluron** as a Photosystem II Inhibitor.



Experimental Workflow for Environmental Sample Analysis

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Caption: General experimental workflow for **Cycluron** analysis.

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